

Using the EXO2 Sonde for Coastal Erosion Studies: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Exo2*

Cat. No.: *B10854574*

[Get Quote](#)

The YSI **EXO2** multiparameter sonde is a robust and versatile instrument for monitoring water quality in various aquatic environments, including challenging coastal zones.^{[1][2][3][4]} Its application in coastal erosion studies is centered on its ability to provide high-quality, real-time data on key physical and chemical water properties that are indicative of sediment transport and resuspension. This document provides detailed application notes and protocols for researchers and scientists utilizing the **EXO2** sonde for coastal erosion monitoring.

Application Notes: Understanding the Role of the EXO2 Sonde

Coastal erosion is a complex process driven by factors such as wave action, tidal currents, and storm surges, which lead to the displacement of sediment. The **EXO2** sonde aids in quantifying the extent and dynamics of these processes by measuring parameters that serve as proxies for sediment movement.

Key Principles:

The primary principle behind using the **EXO2** sonde for coastal erosion studies is the strong correlation between turbidity and suspended sediment concentration (SSC).^{[5][6]} As coastal erosion occurs, sediment from the shoreline, seabed, and surrounding cliffs is suspended in the water column, increasing its turbidity. By continuously monitoring turbidity, researchers can infer changes in SSC, providing insights into erosion events and sediment transport pathways.

Relevant **EXO2** Sonde Parameters:

While the **EXO2** sonde can be equipped with a variety of sensors, the following are most critical for coastal erosion studies:

- **Turbidity:** Directly measures the cloudiness of the water caused by suspended particles. This is the primary indicator of sediment in the water column.[\[7\]](#)
- **Depth (Pressure):** Provides data on water level fluctuations, including tides and storm surge events, which are major drivers of coastal erosion.
- **Conductivity and Salinity:** Changes in conductivity and salinity can indicate freshwater inputs from rivers or stormwater runoff, which can carry significant sediment loads into coastal areas.[\[2\]](#)
- **Temperature:** Water temperature can influence water density and stratification, affecting sediment transport dynamics.

Data Summary

The following table summarizes the key specifications of the **EXO2** sonde's sensors relevant to coastal erosion studies.

Parameter	Sensor Type	Range	Accuracy	Resolution
Turbidity	Optical	0 to 4000 FNU	0.3 FNU or $\pm 2\%$ of reading	0.01 FNU
Depth	Piezoresistive	0 to 250 m	$\pm 0.05\%$ of full scale	0.001 m
Conductivity	4-electrode nickel	0 to 200 mS/cm	$\pm 0.5\%$ of reading or 0.001 mS/cm	0.0001 mS/cm
Temperature	Thermistor	-5 to 50 °C	± 0.01 °C	0.001 °C

Experimental Protocols

This section outlines a detailed protocol for a typical coastal erosion monitoring project using the **EXO2** sonde.

Pre-Deployment Phase

- Site Selection:
 - Identify areas of known or suspected coastal erosion.
 - Choose deployment locations that are representative of the study area and safe for instrument deployment and retrieval.[\[8\]](#)
 - Consider factors such as water depth, flow rates, and potential for vandalism or interference.
- Sonde Configuration and Calibration:
 - Install the desired smart sensors (at a minimum: turbidity, depth, and conductivity/temperature) into the **EXO2** sonde.
 - Connect the sonde to a computer running KOR™ software.
 - Calibrate the sensors according to the manufacturer's instructions. Turbidity calibration should be performed using fresh standards.
 - Set the logging interval. For storm event monitoring, a high-frequency interval (e.g., 15 minutes) is recommended.[\[9\]](#)
 - Ensure the sonde's internal batteries are fully charged or new.[\[3\]](#)

Deployment Phase

- Deployment Methodology:
 - Secure the **EXO2** sonde in a deployment tube or cage to protect it from debris and strong currents.[\[8\]](#)
 - The deployment structure should allow for adequate water flow around the sensors.

- Lower the sonde to the desired depth. For monitoring near-bed sediment transport, position the sonde as close to the seabed as is safe and practical.
- Securely fasten the deployment line or structure to a fixed point (e.g., a pier, buoy, or weighted frame on the seafloor).

Data Retrieval and Maintenance

- Data Retrieval:
 - Retrieve the sonde at predetermined intervals (e.g., monthly) for data download and maintenance.
 - Connect the sonde to a computer and download the logged data using KOR™ software.
- Maintenance:
 - Clean the sonde and sensors of any biofouling. The **EXO2**'s central wiper helps to minimize fouling on the sensor faces during deployment.[10]
 - Inspect the sonde for any damage.
 - Perform post-deployment checks of sensor calibration to assess for drift.[8]
 - Recalibrate sensors as needed before redeployment.


Data Analysis and Interpretation

- Turbidity to SSC Conversion:
 - Collect discrete water samples at the deployment site during a range of conditions (baseflow, storm events).
 - Measure the turbidity of these samples using a calibrated benchtop turbidimeter and determine the SSC through laboratory filtration and weighing.
 - Develop a site-specific regression model to correlate the **EXO2**'s turbidity readings (in FNU) to SSC (in mg/L).[5]

- Data Analysis:
 - Apply the regression model to the continuous turbidity data from the **EXO2** sonde to generate a time series of SSC.
 - Correlate the SSC time series with other measured parameters (e.g., depth/water level, wave data if available) to identify the drivers of sediment resuspension and transport.
 - Analyze data for event-based responses, such as increased turbidity during storms or high tides.


Visualizations

The following diagrams illustrate the key workflows in a coastal erosion study using the **EXO2** sonde.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for coastal erosion monitoring.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. envcoglobal.com [envcoglobal.com]
- 2. reecotech.com.vn [reecotech.com.vn]
- 3. Multiparameter Water Quality Sonde for Unattended Monitoring | ysi.com [ysi.com]
- 4. EXO2 Multiparameter Sonde | Monitoring & Control Laboratories [moncon.co.za]
- 5. Calculation of a suspended-sediment concentration-turbidity regression model and flood-ebb suspended-sediment concentration differentials from marshes near Stone Harbor and Thompsons Beach, New Jersey, 2018–19 and 2022–23 [pubs.usgs.gov]
- 6. nora.nerc.ac.uk [nora.nerc.ac.uk]
- 7. Turbidity Smart Sensor for Water Monitoring | ysi.com [ysi.com]
- 8. Top 10 tips for deploying multiparameter sondes in marine environments [ysi.com]
- 9. Case Studies in Compliance | Environment Act 2021 Monitoring with the EXO Sonde [ysi.com]
- 10. fondriest.com [fondriest.com]
- To cite this document: BenchChem. [Using the EXO2 Sonde for Coastal Erosion Studies: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854574#using-the-exo2-sonde-for-coastal-erosion-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com